

A Guide to the Safe Disposal of Mavorixafor

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Compound of Interest

Compound Name: *Mavorixafor*
CAS No.: *690656-53-2*
Cat. No.: *B7934478*

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For laboratory and clinical professionals engaged in drug development and research, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **Mavorixafor**, a CXCR4 antagonist.

Core Disposal Guidance

When handling **Mavorixafor** for disposal, it is imperative to adhere to local, state, and federal regulations. While **Mavorixafor** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), responsible disposal is necessary to minimize environmental impact and ensure safety.^[1]

The primary recommendation for the disposal of unused or expired **Mavorixafor** is to utilize a registered drug take-back program.^[2] These programs are the safest and most environmentally sound method for disposing of pharmaceutical waste.

In the absence of a readily available take-back program, **Mavorixafor** may be disposed of in household trash by following these steps:

- **Do Not Crush Capsules:** The integrity of the capsules should be maintained.

- **Mix with Undesirable Substance:** Remove the capsules from their original container and mix them with an unappealing substance such as used coffee grounds, dirt, or cat litter. This deters accidental ingestion or diversion.[\[2\]](#)[\[3\]](#)
- **Seal the Mixture:** Place the mixture in a sealed container, such as a plastic bag or an empty can, to prevent leakage.[\[2\]](#)[\[3\]](#)
- **Dispose of in Trash:** The sealed container can then be placed in a household or laboratory trash receptacle.
- **Remove Personal Information:** Before recycling or discarding the original packaging, ensure all personal and identifying information is scratched out or removed to protect patient privacy.[\[2\]](#)[\[3\]](#)

For spills, absorb the material with a non-combustible, absorbent material and decontaminate the area with alcohol.[\[4\]](#) Always wear appropriate personal protective equipment (PPE), including gloves and eye protection, when handling any chemical for disposal.[\[4\]](#)

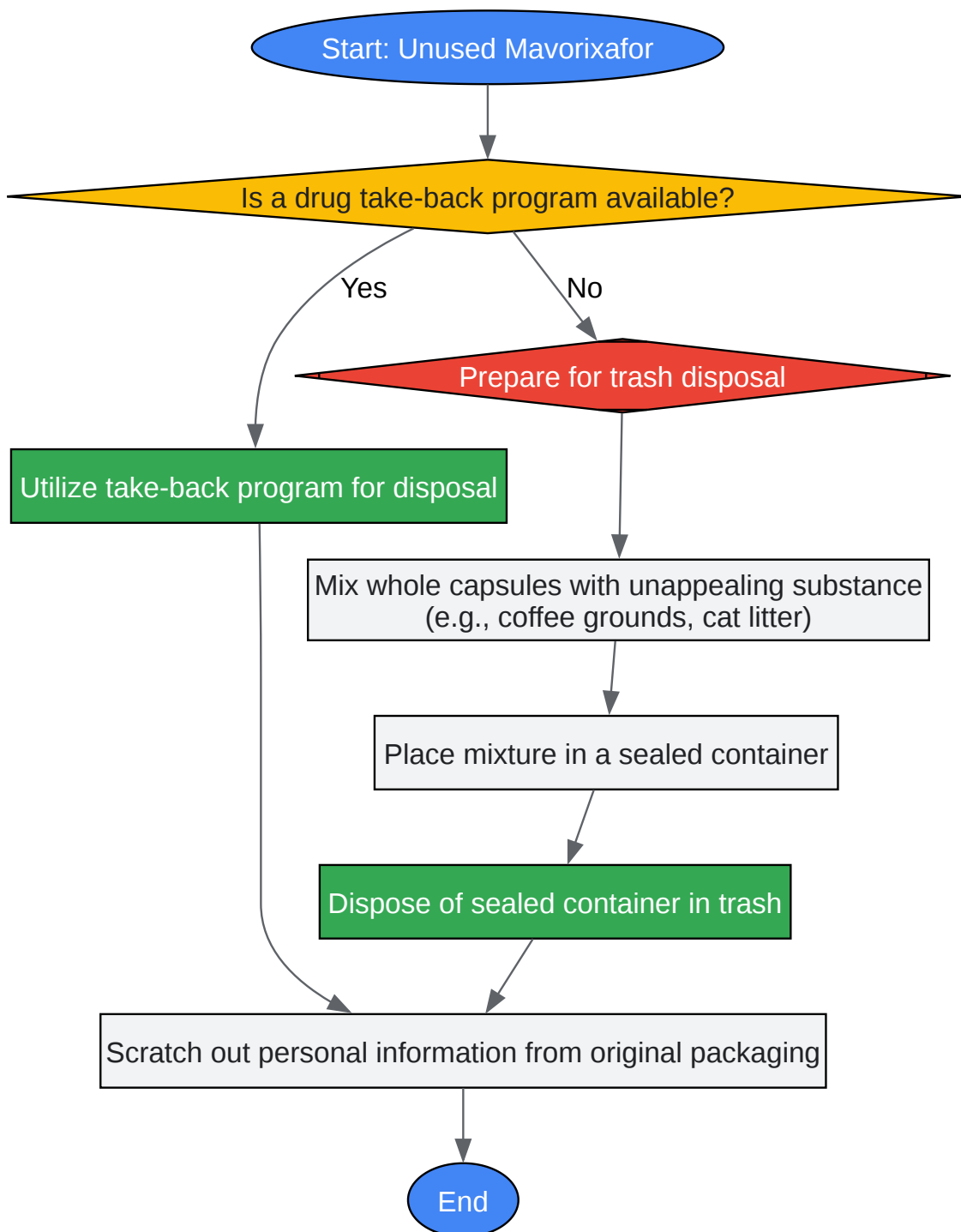
Mavorixafor Handling and Storage

Proper storage is crucial to maintain the efficacy and safety of **Mavorixafor**. The following table summarizes the key storage and handling information.

Parameter	Recommendation	Source
Storage Temperature	Refrigerate at 2°C to 8°C (36°F to 46°F).	[5]
Storage Container	Keep in the original, tightly closed container.	[5]
Protection	Protect from moisture.	[5]
Administration	Capsules should be swallowed whole and not opened, broken, or chewed.	[6]

Mavorixafor Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Mavorixafor**.



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References

- [1. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [2. oncolink.org](https://oncolink.org) [oncolink.org]
- [3. fda.gov](https://fda.gov) [fda.gov]
- [4. resource.ecophero.com](https://resource.ecophero.com) [resource.ecophero.com]
- [5. Mavorixafor: Uses, Dosage, Side Effects, Warnings - Drugs.com](#) [drugs.com]
- [6. drugs.com](https://drugs.com) [drugs.com]
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